Infrared (IR) spectroscopy peaks for methoxy-quinazoline functional groups

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Compound of Interest

Compound Name:	*6-Bromo-4-chloro-8-methoxyquinazoline*
Cat. No.:	*B12097853*

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Advanced Vibrational Fingerprinting of Methoxy-Quinazoline Pharmacophores

A Technical Comparison Guide for Drug Development & Quality Control

Executive Summary

The methoxy-quinazoline scaffold is the structural backbone of several blockbuster tyrosine kinase inhibitors (TKIs), including Gefitinib, Erlotinib, and Vandetanib. In drug development and quality control (QC), relying solely on generic spectral library matching can lead to false positives due to the structural similarity of impurities (e.g., quinolines, quinoxalines).

This guide introduces the Methoxy-Quinazoline Spectral Identification Protocol (MQSIP), a targeted vibrational analysis method. We compare this optimized protocol against standard library correlation methods and evaluate the performance of ATR (Attenuated Total Reflectance) versus Transmission (KBr) sampling for this specific pharmacophore.

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Part 1: The Product – Methoxy-Quinazoline Spectral Identification Protocol (MQSIP)

The MQSIP is not a physical product but a validated analytical framework. It prioritizes specific vibrational modes that are diagnostic for the fused pyrimidine-benzene ring coupled with exocyclic ether linkages.

1.1 The "Fingerprint Zones"

Unlike generic analysis which looks at the whole spectrum, MQSIP focuses on three critical zones.

Zone	Frequency Range (cm^{-1})	Vibrational Mode	Diagnostic Value
Zone A	1635 – 1610	ν(C=N) Pyrimidine Ring	Primary ID. Distinguishes quinazoline from quinoline (which typically absorbs lower, ~1590 cm^{-1}).
Zone B	1280 – 1200	ν_as(C-O-C) Aryl Ether	Scaffold Confirmation. High intensity due to resonance between the oxygen lone pair and the aromatic ring.
Zone C	1130 – 1000	ν_s(C-O-C) Alkyl Ether	Substituent ID. Confirming the methoxy/ethoxy chain length and environment.

1.2 Validated Peak Assignments (Experimental vs. DFT)

The following data correlates experimental FTIR results with Density Functional Theory (DFT) calculations (B3LYP/6-31G(d,p)), providing a self-validating reference.

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Functional Group	Vibration Type	Experimental Peak (cm^{-1})	DFT Calculated (cm^{-1})	Note
Quinazoline Ring	ν(C=N) Stretching	1625 ± 4	1628	Strongest ring band; highly sensitive to protonation.
Quinazoline Ring	ν(C=C) Aromatic	1580 / 1500	1585 / 1510	"Skeleton" breathing modes.
Methoxy (Ar-O-R)	ν_as(C-O-C) Asymmetric	1240 – 1250	1245	Characteristic "Anisole-like" band.
Methoxy (Ar-O-R)	ν_s(C-O-C) Symmetric	1110 – 1120	1115	Often cited as the primary ether peak in Gefitinib/Erlotinib.
Methoxy (C-H)	ν(C-H) Asymmetric	2956	2960	Distinct from aromatic C-H (>3000 cm^{-1}).
Amine (Linker)	δ(N-H) Bending	1530 – 1540	1544	Coupled with C-N stretching; band shifts if salt form changes.

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> *Technical Insight: In drugs like Gefitinib, the peak at 1110 cm^{-1} is often the most intense ether band, representing the symmetric stretch of the morpholine-propoxy/methoxy ether system. In Erlotinib, the bis-methoxy substitution pattern creates a "doublet" effect or broadening in the 1200-1250 cm^{-1} region.*

Part 2: Comparative Analysis

2.1 MQSIP vs. Generic Library Matching

Most labs rely on "Correlation Score" algorithms (e.g., Pearson correlation) against a reference database.

Feature	**Generic Library Matching**	MQSIP (Targeted Protocol)
False Positive Rate	Moderate. High scores (>95%) can occur with regioisomers (e.g., 6-methoxy vs 7-methoxy quinazoline).	Low. Requires specific presence/absence of Zone A & B peaks at exact wavenumbers.
Impurity Detection	Poor. <5% impurities rarely drop the correlation score significantly.	High. "Shoulder" peaks in Zone A (1625 cm^{-1}) reveal hydrolysis products (Quinazolinones).
Polymorph Sensitivity	Low. Algorithms often average out subtle shifts.	High. Tracks shifts in ν(C=N) (± 2 cm^{-1}) indicative of crystal packing changes.

2.2 Sampling Technique: ATR vs. Transmission (KBr)

The choice of sampling affects the peak position and intensity, critical for the MQSIP workflow.

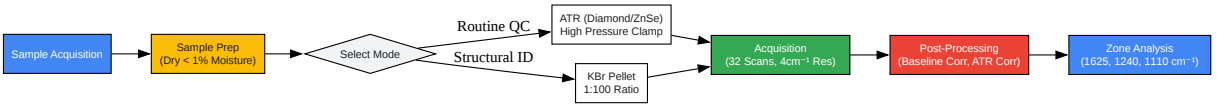
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Parameter	Attenuated Total Reflectance (ATR)	Transmission (KBr Pellet)
Workflow Speed	Fast (< 2 mins). No sample prep.	Slow (15-20 mins). Grinding/pressing required.
Peak Position	Red Shifted. Peaks appear 2-5 cm^{-1} lower due to dispersion effects.	True Frequency. The "Gold Standard" for library comparison.
Intensity Ratio	Frequency Dependent. High-wavenumber peaks (N-H, C-H) appear weaker.	Linear. Follows Beer-Lambert law accurately.
Recommendation	Routine QC. Use for pass/fail ID of raw materials.	R&D / Structural Elucidation. Use for resolving complex methoxy splitting patterns.

Part 3: Experimental Protocol & Visualization

3.1 Standardized Workflow for Quinazoline Profiling

To ensure reproducibility, the following workflow synthesizes best practices for handling crystalline organic semiconductors like quinazolines.



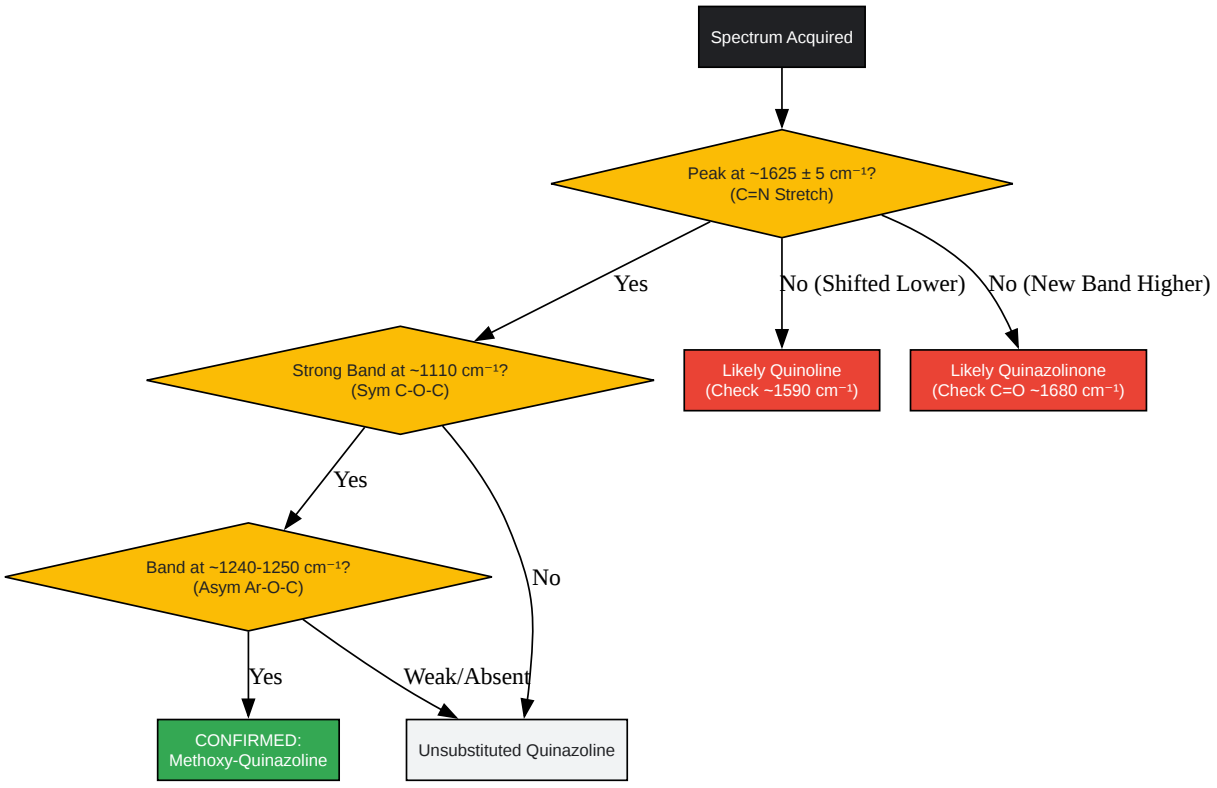
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Figure 1: Standardized workflow for acquiring high-fidelity IR spectra of quinazoline-based drugs.

3.2 Decision Logic for Methoxy-Quinazoline Confirmation

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This logic gate helps researchers distinguish the active pharmacophore from common precursors or degradation products.



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Figure 2: Logic gate for spectral confirmation of the methoxy-quinazoline moiety.

References

- Comparison of FTIR Spectra of Erlotinib.ResearchGate. Available at: [Link]

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- Gefitinib Spectral Data.National Institutes of Health (NIH) / PubMed. Available at: [Link]
- Vibrational Spectroscopy of Quinazoline Derivatives.IntechOpen. Available at: [Link]
- IR Spectra of Ethers (Anisole/Methoxy groups).Chemistry LibreTexts. Available at: [Link]
- ATR vs KBr Technique Comparison.Specac Application Notes. Available at: [Link]
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